

# Application of Carbazole Violet in High-Performance Plastics: Application Notes and Protocols

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## Compound of Interest

Compound Name: C.I. Pigment Violet 23

Cat. No.: B1314786

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## Introduction

Carbazole Violet, chemically known as Pigment Violet 23 (PV23), is a high-performance organic pigment from the dioxazine class, derived from carbazole.[1] Renowned for its exceptional color strength, vibrancy, and durability, Carbazole Violet is a preferred choice for coloring high-performance plastics where color integrity and longevity are critical.[2] Its unique bluish-violet shade, which is difficult to achieve with other pigments, makes it a valuable component for a wide range of applications, including automotive parts, consumer goods, and packaging materials.[1][2][3] This document provides detailed application notes, experimental protocols, and performance data for the use of Carbazole Violet in various high-performance plastics.

## Performance Characteristics

Carbazole Violet exhibits outstanding performance across several key metrics, making it suitable for demanding plastic applications.[2][4] These properties include high tinting strength, excellent light and weather fastness, and superior thermal and chemical stability.[3]

## Quantitative Performance Data

The performance of Carbazole Violet can vary depending on the specific grade of the pigment, its concentration, and the polymer matrix in which it is dispersed. The following tables summarize typical quantitative data for Carbazole Violet in several high-performance plastics.

Table 1: Thermal and Lightfastness Properties of Carbazole Violet in Various Plastics

Plastic Type	Heat Stability (°C)	Lightfastness (Full Shade, 1-8 Scale)	Lightfastness (Tint Tone, 1-8 Scale)	Weather Resistance (1-5 Scale)
Polyolefins (HDPE, PP)	280[1][5]	8[6]	7-8[6]	4-5[5]
Polystyrene (PS)	< 220[1]	7-8	-	-
Polyvinyl Chloride (PVC)	-	7-8	7-8	5
Polyester (PET)	280 (stable for 5 hours)[1]	-	-	-
Engineering Plastics	Recommended[4][5]	-	-	-

Note: Lightfastness is rated on a scale of 1 to 8, where 8 is excellent. Weather resistance is rated on a scale of 1 to 5, where 5 is excellent.

Table 2: Chemical Resistance and Other Physical Properties

Property	Value/Range
Chemical Resistance	
5% Hydrochloric Acid	5 (Excellent)[6]
5% Sodium Hydroxide	5 (Excellent)[6]
Xylene	5 (Excellent)[6]
Ethanol	5 (Excellent)[6]
Ethyl Acetate	5 (Excellent)[6]
MEK	5 (Excellent)[6]
Water	5 (Excellent)[6]
Soap Solution	5 (Excellent)[6]
Physical Properties	
Density	1.4 - 1.6 g/cm <sup>3</sup> [7]
Oil Absorption	43 - 79 g/100g [8]
Specific Surface Area	45 - 102 m <sup>2</sup> /g[8]

## Experimental Protocols

The successful incorporation of Carbazole Violet into high-performance plastics requires proper dispersion to achieve optimal color strength and performance. The general process involves the preparation of a masterbatch, which is then blended with the virgin polymer during the final processing step.

### Masterbatch Preparation

A masterbatch is a concentrated mixture of pigment and a carrier resin.[9] This method facilitates better dispersion and handling of the pigment.

Materials:

- Carbazole Violet (Pigment Violet 23) powder

- Carrier resin (compatible with the target high-performance plastic, e.g., LLDPE for polyolefins, a universal carrier, or a specific engineering plastic)
- Dispersing agent (optional, to improve pigment wetting and dispersion)
- Twin-screw extruder

Protocol:

- Pre-mix the Carbazole Violet powder, carrier resin, and any dispersing agent in the desired ratio (e.g., 20-40% pigment loading).
- Feed the pre-mixed compound into a twin-screw extruder.
- Set the extruder temperature profile according to the carrier resin's processing window.
- Extrude the molten compound through a die to form strands.
- Cool the strands in a water bath.
- Pelletize the cooled strands to produce the masterbatch.

## Incorporation into High-Performance Plastics (Injection Molding Example)

Materials:

- Carbazole Violet masterbatch pellets
- Virgin high-performance plastic pellets (e.g., Polycarbonate, Polyamide)
- Injection molding machine

Protocol:

- Tumble-blend the Carbazole Violet masterbatch pellets with the virgin plastic pellets to achieve the desired final pigment concentration (typically 0.1% - 2.0%).

- Dry the blended material to the recommended moisture content for the specific high-performance plastic.
- Load the dried blend into the hopper of the injection molding machine.
- Set the injection molding parameters (temperature, pressure, injection speed, cooling time) according to the specifications of the high-performance plastic.
- Inject the molten plastic into the mold to produce the final colored part.
- Allow the part to cool and eject it from the mold.

## Performance Testing

### a) Heat Stability:

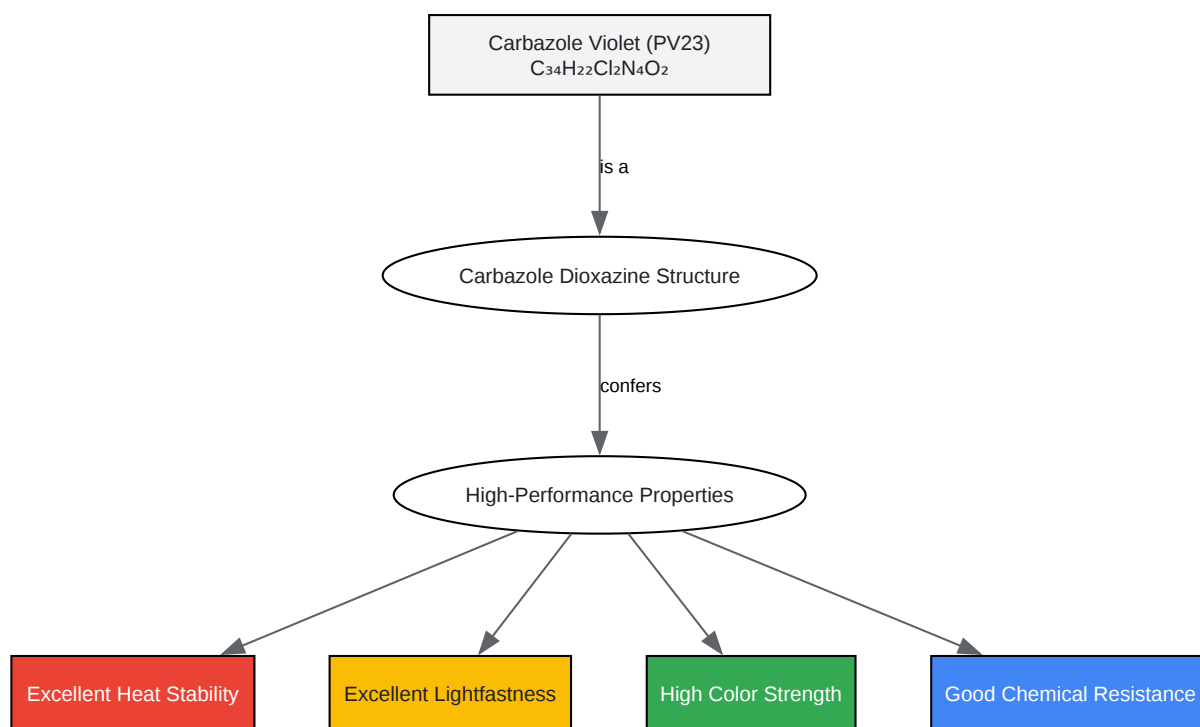
- Prepare colored plastic samples with a specific concentration of Carbazole Violet.
- Expose the samples to a series of increasing temperatures in an oven for a defined period (e.g., 10 minutes at each temperature).
- Visually assess the color change at each temperature interval compared to an unexposed control sample. The temperature at which a significant color change occurs is considered the heat stability limit.

### b) Lightfastness:

- Prepare colored plastic plaques according to a standard procedure (e.g., ASTM D6290).
- Expose the plaques to a controlled artificial light source (e.g., Xenon arc lamp) in a weather-ometer according to a standard test method (e.g., ISO 105-B02).
- Periodically evaluate the color change of the exposed samples against an unexposed control using a spectrophotometer to measure the color difference ( $\Delta E$ ).
- Rate the lightfastness on the 1-8 Blue Wool Scale, where a higher number indicates better lightfastness.

## Diagrams

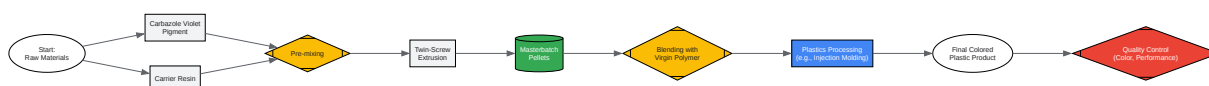
### Chemical Structure and Properties Relationship



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Caption: Relationship between Carbazole Violet's structure and its key performance properties.

### General Workflow for Pigment Incorporation in Plastics



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